

Physicochemical Properties of Lauric Acid Diethanolamide: A Technical Guide

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Compound of Interest

Compound Name: Lauric acid diethanolamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Lauric Acid Diethanolamide** (LDEA), a nonionic surfactant of significant interest in pharmaceutical and cosmetic formulations. This document is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development, offering quantitative data, detailed experimental protocols, and visual representations of its molecular behavior.

Core Physicochemical Data

Lauric acid diethanolamide, also known as Lauramide DEA, is a versatile excipient valued for its emulsifying, thickening, and foam-stabilizing properties.^{[1][2]} A synthesized compound, it is typically derived from the reaction of lauric acid, a fatty acid found in coconut oil, with diethanolamine. The following table summarizes its key physicochemical properties.

Property	Value	References
Chemical Name	N,N-bis(2-hydroxyethyl)dodecanamide	[3]
Synonyms	Lauramide DEA, Lauroyl diethanolamide, LDE	
CAS Number	120-40-1	[3]
Molecular Formula	C ₁₆ H ₃₃ NO ₃	[3]
Molecular Weight	287.44 g/mol	
Physical State	Off-white waxy solid or amber liquid	[2]
Melting Point	38.7 - 48 °C	
Boiling Point	~443.2 °C at 760 mmHg	[2]
Density	~0.984 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in lower alcohols, propylene glycol, and polyethylene glycols.	[2]
Critical Micelle Concentration (CMC)	0.63 mM in deionized water	[4]

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **Lauric Acid Diethanolamide**.

Determination of Melting Point (Cooling Curve Method)

This method is suitable for waxy solids like **Lauric Acid Diethanolamide** and involves monitoring the temperature of the molten substance as it cools.

Apparatus:

- Heating apparatus (e.g., water bath or heating mantle)
- Beaker
- Thermometer (calibrated, with 0.1 °C resolution)
- Stirring device
- Data logger or stopwatch and notebook

Procedure:

- Place a sample of **Lauric Acid Diethanolamide** in a beaker and gently heat it until it is completely molten, approximately 10-15 °C above its expected melting point.
- Insert a calibrated thermometer into the molten sample, ensuring the bulb is fully immersed but not touching the bottom of the beaker.
- Remove the beaker from the heat source and allow it to cool slowly and undisturbed.
- Begin recording the temperature at regular intervals (e.g., every 30 seconds).
- Continue recording the temperature until the sample has completely solidified and the temperature begins to drop at a steady rate.
- Plot a graph of temperature (Y-axis) versus time (X-axis).
- The melting point is the temperature at which the cooling rate slows down and the temperature remains constant for a period, which corresponds to the plateau on the cooling curve.^{[5][6]}

Determination of Density (Gravimetric Buoyancy Method)

This method utilizes Archimedes' principle to determine the density of a solid sample.^{[7][8]}

Apparatus:

- Analytical balance with a density determination kit (or a beaker, a stand, and a fine thread)
- A liquid of known density in which **Lauric Acid Diethanolamide** is insoluble (e.g., a saturated aqueous solution of LDEA or a compatible non-solvent).
- Thermometer

Procedure:

- Weigh a solid sample of **Lauric Acid Diethanolamide** in the air (W_{air}).
- Suspend the sample from the balance hook using a fine thread and immerse it completely in the liquid of known density (ρ_{liquid}) at a constant temperature.
- Record the apparent weight of the submerged sample (W_{liquid}).
- Calculate the density of the **Lauric Acid Diethanolamide** (ρ_{sample}) using the following formula:

$$\rho_{\text{sample}} = (W_{\text{air}} / (W_{\text{air}} - W_{\text{liquid}})) * \rho_{\text{liquid}}$$

Assessment of Solubility (Visual Method)

A straightforward method to determine the qualitative solubility of **Lauric Acid Diethanolamide** in various solvents.

Apparatus:

- Test tubes with stoppers
- Vortex mixer or shaker
- A range of solvents (e.g., water, ethanol, methanol, propylene glycol, polyethylene glycol)
- Analytical balance

Procedure:

- Weigh a small, precise amount of **Lauric Acid Diethanolamide** (e.g., 10 mg) and place it into a test tube.
- Add a specific volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Stopper the test tube and agitate it vigorously using a vortex mixer or shaker for a set period (e.g., 1-2 minutes).
- Allow the mixture to stand and visually inspect for the presence of undissolved solid particles.
- If the solid dissolves completely, the substance is considered soluble under these conditions. If not, it is classified as partially soluble or insoluble.[\[9\]](#)[\[10\]](#)
- The process can be repeated with increasing amounts of solute to determine the approximate saturation point.

Synthesis of Lauric Acid Diethanolamide

This protocol outlines a common laboratory-scale synthesis of **Lauric Acid Diethanolamide** from lauric acid and diethanolamine.[\[3\]](#)[\[11\]](#)

Materials:

- Lauric acid
- Diethanolamine
- Catalyst (e.g., sodium methoxide or potassium hydroxide)
- Inert solvent (optional, e.g., toluene)
- Nitrogen gas supply
- Three-necked round-bottom flask equipped with a mechanical stirrer, a condenser, and a thermometer.

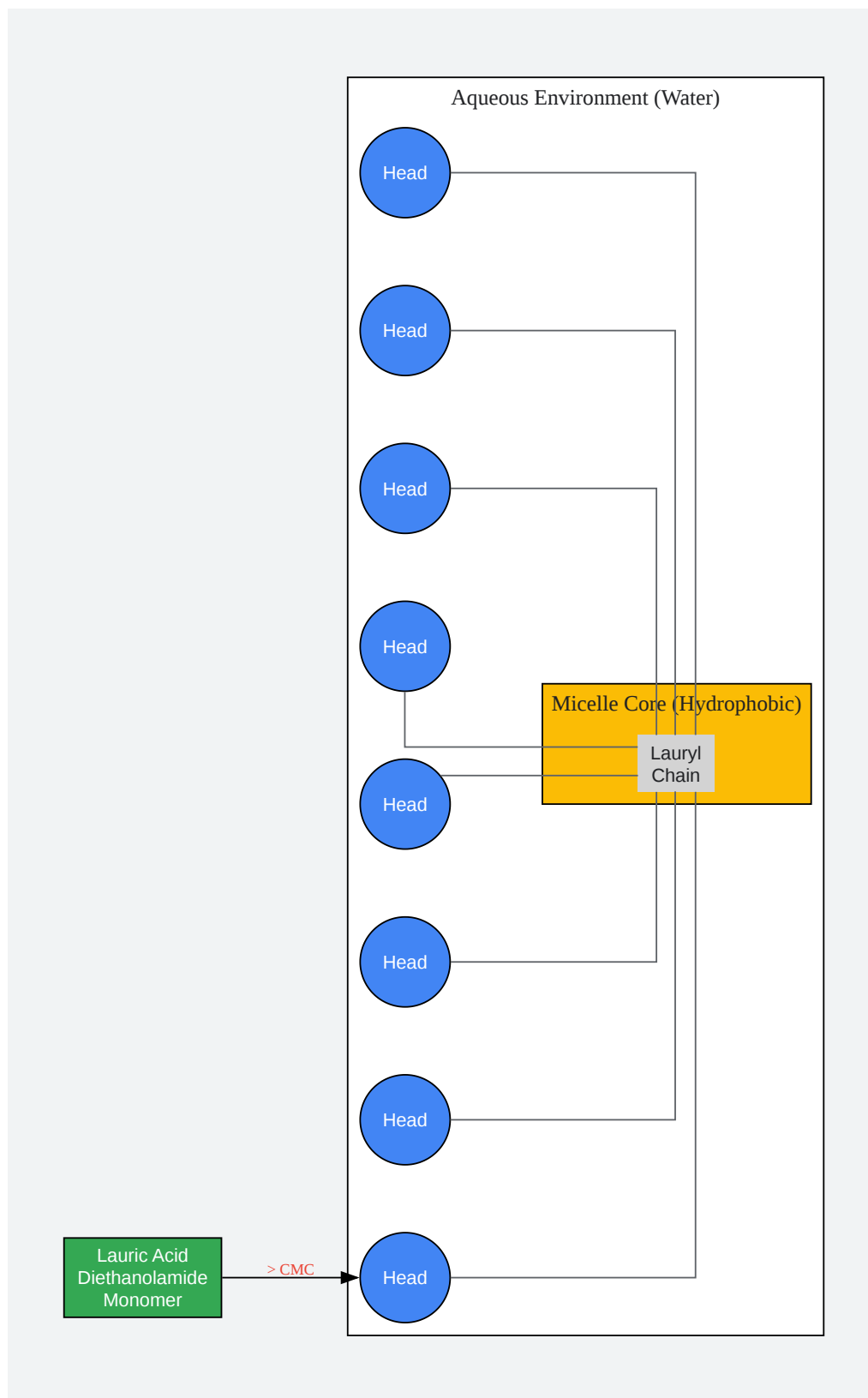
Procedure:

- Charge the three-necked flask with a 1:1 molar ratio of lauric acid and diethanolamine.
- If using a solvent, add it to the flask.
- Begin stirring the mixture and purge the system with nitrogen to create an inert atmosphere.
- Heat the reaction mixture to the desired temperature, typically between 140-160 °C.
- Add a catalytic amount of sodium methoxide or potassium hydroxide (e.g., 0.3-0.5% by weight).
- Maintain the reaction at this temperature with continuous stirring for 3-4 hours.
- Monitor the reaction progress by techniques such as titration to determine the remaining free fatty acid or amine content.
- Once the reaction is complete, cool the mixture. The resulting product is **Lauric Acid Diethanolamide**. Further purification steps, such as washing or distillation, may be performed if required.

Molecular Visualization

Micelle Formation

As a nonionic surfactant, **Lauric Acid Diethanolamide** molecules self-assemble in aqueous solutions above a certain concentration, the Critical Micelle Concentration (CMC), to form spherical structures called micelles. In these micelles, the hydrophobic lauryl chains are oriented towards the core, creating a nonpolar microenvironment, while the hydrophilic diethanolamine heads face the aqueous exterior. This behavior is crucial for its function as a solubilizing agent for poorly water-soluble drugs.



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Caption: Formation of a **Lauric Acid Diethanolamide** micelle in an aqueous solution.

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